

# Bis(chloromethyl) ether synthesis and properties

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## Compound of Interest

Compound Name: *Bis(chloromethyl) ether*

Cat. No.: *B030013*

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Due to the extremely hazardous and carcinogenic nature of **bis(chloromethyl) ether** (BCME), and in accordance with chemical safety protocols, this document will not provide detailed synthesis instructions. BCME is a potent carcinogen, and its formation, even as an unintended byproduct, is subject to strict regulation.

This guide will instead focus on the known properties, hazards, and critical safety information regarding **bis(chloromethyl) ether** from a defensive and educational perspective, intended to inform researchers and scientists of its risks.

## Overview of Bis(chloromethyl) ether (BCME)

**Bis(chloromethyl) ether** is a volatile, colorless liquid belonging to the haloether class. It is primarily used as a chemical intermediate and an alkylating agent in organic synthesis, particularly for chloromethylation. However, its extreme toxicity and carcinogenicity have severely restricted its use. It is classified as a Group 1 carcinogen by the IARC, meaning it is carcinogenic to humans.

## Properties and Hazards

BCME is a highly reactive and flammable liquid.<sup>[1]</sup> It is unstable in moist air and hydrolyzes rapidly in water to form formaldehyde and hydrochloric acid.<sup>[2]</sup> This reactivity contributes to its hazardous nature, as its decomposition products are also toxic and corrosive.<sup>[1][2]</sup>

## Data Presentation: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>4</sub> Cl <sub>2</sub> O	[2]
Molecular Weight	114.96 g/mol	[3]
Appearance	Colorless liquid	[2][3]
Odor	Suffocating, unpleasant, chloroform-like	[2][4][5]
Boiling Point	104 °C (219 °F)	[3]
Melting Point	-41.5 °C (-42.7 °F)	[3]
Density	1.328 g/cm <sup>3</sup> at 20 °C	[3]
Flash Point	< 19 °C (< 66 °F)	[5]
Vapor Pressure	30 mmHg at 22 °C	[5]
Water Solubility	Dissolves and degrades rapidly	[2][4]
Hydrolysis Half-life	~38 seconds in water at 20°C	[6]

## Toxicology and Carcinogenicity

The primary danger of **bis(chloromethyl) ether** is its potent carcinogenicity.[7] Numerous epidemiological studies of occupationally exposed workers have demonstrated a significantly increased risk of lung cancer, particularly small-cell carcinoma.[4][7] The International Agency for Research on Cancer (IARC) classifies BCME in Group 1, "carcinogenic to humans." [7]

- **Routes of Exposure:** The most likely route of exposure is inhalation of vapors.[4] However, it is also toxic via skin absorption and ingestion.[2][8]
- **Acute Effects:** Short-term exposure can cause severe irritation to the skin, eyes, and respiratory tract.[1][9] High concentrations can lead to pulmonary edema, a medical emergency.[1]

- **Chronic Effects:** Long-term exposure is linked to chronic respiratory issues like bronchitis and, most significantly, lung cancer.[4][9] There is considered to be no safe level of exposure to a carcinogen like BCME.[1][10]

## Formation and Decomposition

BCME is not known to occur naturally.[4] It can be formed as a byproduct during the production of other chemicals, such as technical-grade chloromethyl methyl ether (CMME).[2] It can also form spontaneously when formaldehyde, hydrogen chloride, and water are mixed, even at low concentrations.[4]

Due to its high reactivity, BCME does not persist long in the environment.[4]

- **In Water:** It rapidly hydrolyzes into formaldehyde and hydrochloric acid.[6]
- **In Air:** It is broken down by sunlight and reactions with other atmospheric chemicals, with an estimated atmospheric half-life of about 1.4 hours.[11]

## Safety and Handling Protocols

Given its extreme hazard profile, handling BCME requires the most stringent safety protocols. The Occupational Safety and Health Administration (OSHA) has specific standards for its handling (29 CFR 1910.1003).

### Experimental Protocol: Risk Mitigation Workflow

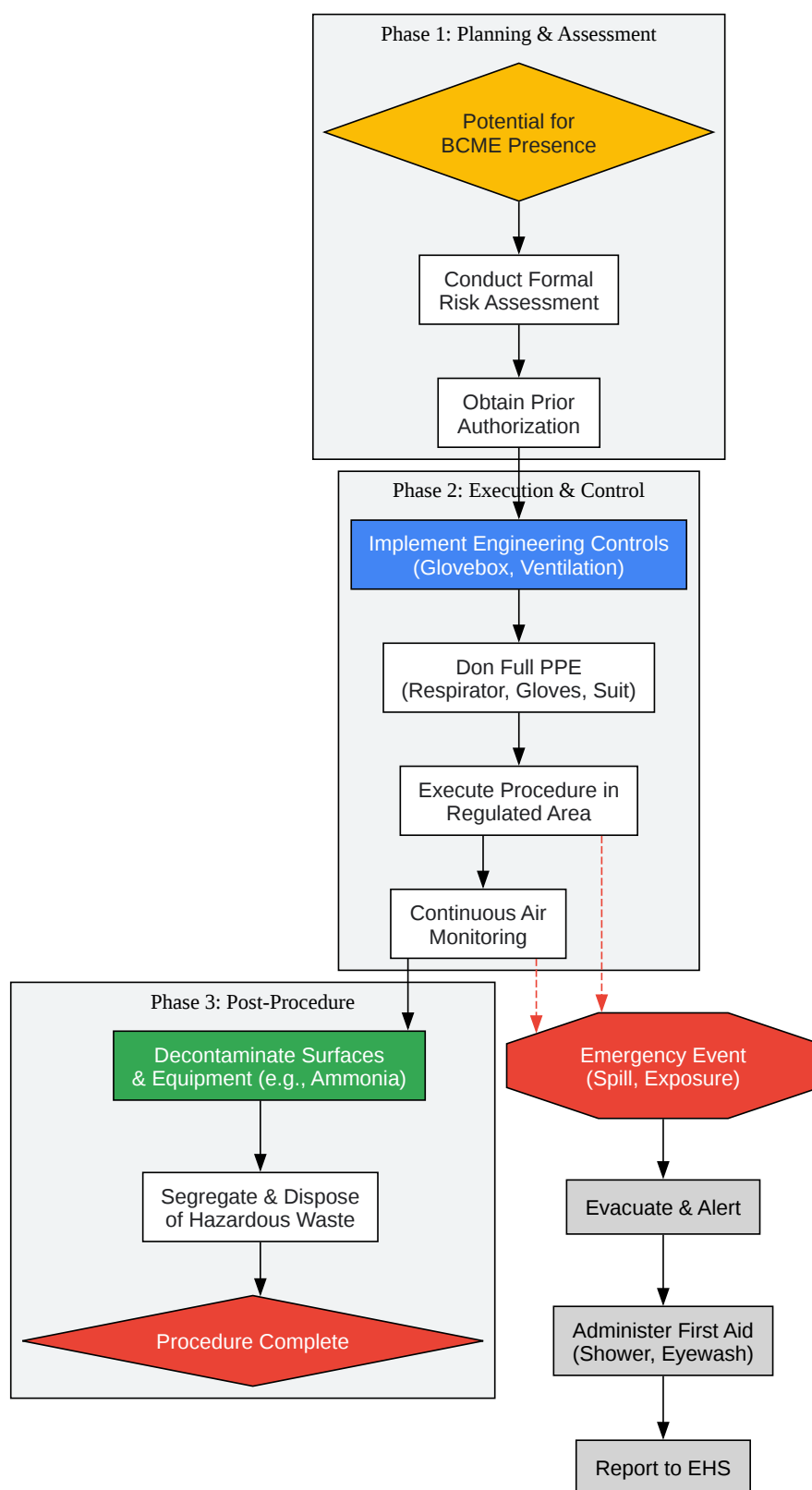
Any procedure involving BCME or chemicals that could inadvertently generate it (e.g., formaldehyde and HCl) must follow a strict risk mitigation workflow. This is not a synthesis protocol but a mandatory safety process.

- **Hazard Assessment:** Before any work, a thorough risk assessment must be conducted, identifying BCME as a potential carcinogen and acute toxin.
- **Engineering Controls:** All manipulations must occur within a certified, negative-pressure glovebox or a similar fully enclosed system with dedicated exhaust ventilation. Open-vessel operations are prohibited.

- **Personal Protective Equipment (PPE):** This includes a full-face respirator with appropriate cartridges, multi-layer chemical-resistant gloves (e.g., Saranex), and non-porous, fully enclosed protective clothing.
- **Decontamination & Disposal:** All equipment and surfaces must be decontaminated. A common method involves washing with an aqueous ammonia solution, which reacts quickly with BCME.<sup>[12]</sup> All waste must be treated as hazardous carcinogenic material and disposed of according to strict regulatory guidelines.
- **Monitoring:** The work area must be continuously monitored for airborne BCME. A regulated, clearly marked area should be established where the chemical is handled or stored.<sup>[4]</sup>
- **Emergency Preparedness:** An emergency plan must be in place, including immediate access to safety showers, eyewash stations, and first aid. Personnel must be trained on emergency procedures for inhalation, skin/eye contact, and spills.

## Mandatory Visualization: Hazard Control Logic

The following diagram illustrates the logical workflow for ensuring safety when the presence of BCME is known or suspected.



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Caption: Logical workflow for mitigating risks associated with **bis(chloromethyl) ether**.

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